

# Personal protective equipment for handling 3-Methoxy-2-methylaniline

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## Compound of Interest

Compound Name: 3-Methoxy-2-methylaniline

Cat. No.: B139353

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## Essential Safety and Handling Guide for 3-Methoxy-2-methylaniline

This guide provides immediate, essential safety and logistical information for handling **3-Methoxy-2-methylaniline** (CAS No. 19500-02-8) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**3-Methoxy-2-methylaniline** is classified as harmful if swallowed.[1][2] As a primary aromatic amine, it should be handled with care, as this class of compounds can be toxic, readily absorbed through the skin, and may pose other health risks.[3][4]

Hazard Classification	GHS Code	Signal Word
Acute Toxicity, Oral (Category 4)	H302	Warning

Source:[2]

## Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	[2]
Molecular Weight	137.18 g/mol	[2]
Form	Solid	
Melting Point	27-28 °C	
Flash Point	> 110 °C (> 230 °F) - closed cup	

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. Aromatic amines can be absorbed through the skin, making comprehensive protection essential.[3]

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene). Inspect gloves before use.[5]	Prevents skin contact and absorption.[3]
Eye/Face Protection	Safety goggles with side-shields or a face shield.[5][6]	Protects eyes from splashes and dust.
Skin and Body	Laboratory coat. Consider a flame-resistant coat.[6]	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [7] If ventilation is inadequate or vapors/aerosols are generated, use a NIOSH-approved respirator with an organic vapor cartridge.[7][8]	Minimizes inhalation exposure.

## Step-by-Step Handling and Storage Protocol

#### 4.1 Handling:

- Ventilation: Always handle **3-Methoxy-2-methylaniline** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[7\]](#)
- Avoid Contact: Wear the specified PPE to prevent any contact with skin and eyes.[\[1\]](#)
- Prevent Dust/Aerosols: Avoid the formation of dust and aerosols during handling.[\[1\]](#)
- Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[9\]](#) Wash hands thoroughly after handling the substance.[\[1\]](#)
- Equipment: Use non-sparking tools to prevent ignition sources.[\[1\]](#)

#### 4.2 Storage:

- Container: Store in a tightly closed, properly labeled container.[\[1\]](#)[\[10\]](#)
- Location: Keep the container in a cool, dry, and well-ventilated place.[\[1\]](#)[\[10\]](#)
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents and acids.[\[10\]](#)[\[11\]](#)
- Inspection: Regularly inspect storage areas for leaks or spills.[\[10\]](#)

## Emergency Procedures

#### 5.1 First Aid Measures:

Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water.[1] Call a poison control center or doctor for medical help. [1] Do not induce vomiting.[1]
Skin Contact	Take off contaminated clothing immediately.[1] Wash the affected area with soap and plenty of water.[1] If skin irritation occurs, seek medical advice.[9]
Eye Contact	Immediately rinse with pure water for at least 15 minutes.[1] Consult a doctor.[1]
Inhalation	Move the person to fresh air.[1] If breathing is difficult, give oxygen.[1] Seek medical attention if you feel unwell.[6]

## 5.2 Spill Response:

- Evacuate: Evacuate personnel to a safe area and ensure adequate ventilation.[1]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[1]
- Clean-up:
  - Wear full PPE, including respiratory protection if necessary.[12]
  - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).[7]
  - Collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.[1]
- Decontamination: Clean the affected area thoroughly.

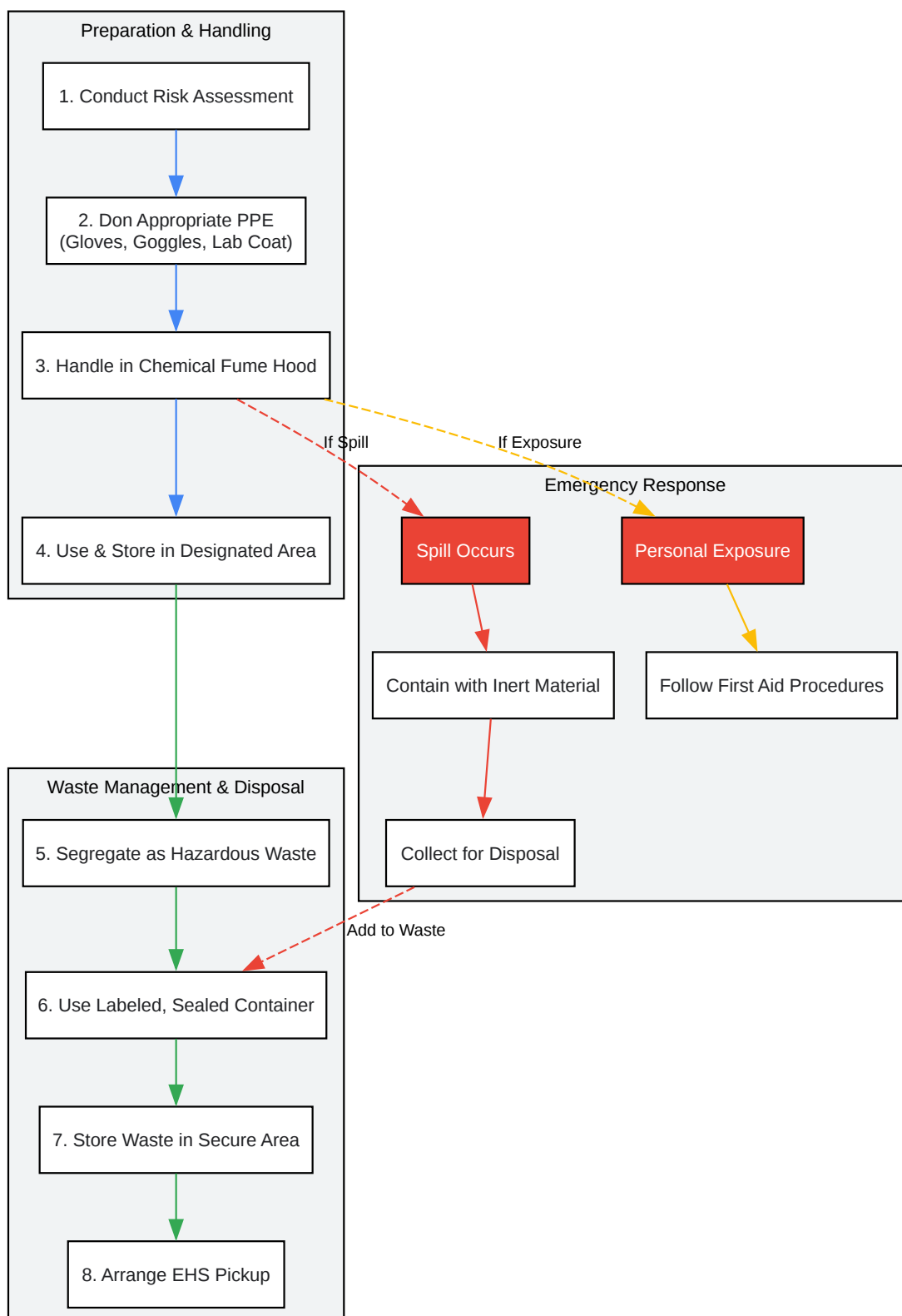
## Disposal Plan

Disposal of **3-Methoxy-2-methylaniline** and its contaminated materials must be handled as hazardous waste.

- Waste Collection:
  - Collect waste in a designated, compatible, and clearly labeled hazardous waste container. [\[7\]](#)[\[12\]](#) The label should include the words "Hazardous Waste" and the full chemical name. [\[7\]](#)
  - Do not mix with other waste streams unless directed by your institution's Environmental Health and Safety (EHS) department.[\[7\]](#)
- Storage of Waste:
  - Store the sealed waste container in a designated, secure area, preferably with secondary containment.[\[7\]](#)
- Final Disposal:
  - Arrange for pickup and disposal by a certified hazardous waste vendor, following all local, state, and federal regulations.[\[1\]](#)[\[9\]](#) Complete all necessary hazardous waste manifests or tags as required by your institution.[\[7\]](#)

## Workflow for Handling and Disposal

The following diagram outlines the complete workflow for the safe handling and disposal of **3-Methoxy-2-methylaniline**.



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Caption: Workflow for safe handling and disposal of **3-Methoxy-2-methylaniline**.

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